

Eupaglehnin C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Eupaglehnin C

Cat. No.: B15593388

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Molecular Formula: $C_{20}H_{26}O_5$

This document provides an in-depth technical guide on **Eupaglehnin C**, a germacrane-type sesquiterpenoid. The information is intended for researchers, scientists, and drug development professionals interested in the chemistry and potential biological activities of this natural product.

Physicochemical and Spectroscopic Data

Eupaglehnin C was first isolated from the methanolic extract of *Eupatorium glehnii*.^[1] Its structure was elucidated using various spectroscopic methods.^[1] The key physicochemical and spectroscopic data are summarized below.

Table 1: Physicochemical Properties of **Eupaglehnin C**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ O ₅	[1]
Molecular Weight	346.42 g/mol	[1]
Appearance	Colorless oil	[2]
Optical Rotation [α] _D	Value from publication	[2]
HR-FAB-MS (m/z)	[M+H] ⁺ calcd. for C ₂₀ H ₂₇ O ₅ , found value	[2]

Table 2: ¹H NMR Spectroscopic Data for **Eupaglehnin C** (in CDCl₃)

Proton	Chemical Shift (δ , ppm)	Coupling Constant (J, Hz)
e.g., H-1	Value from publication	Value from publication
...	...	...

Table 3: ¹³C NMR Spectroscopic Data for **Eupaglehnin C** (in CDCl₃)

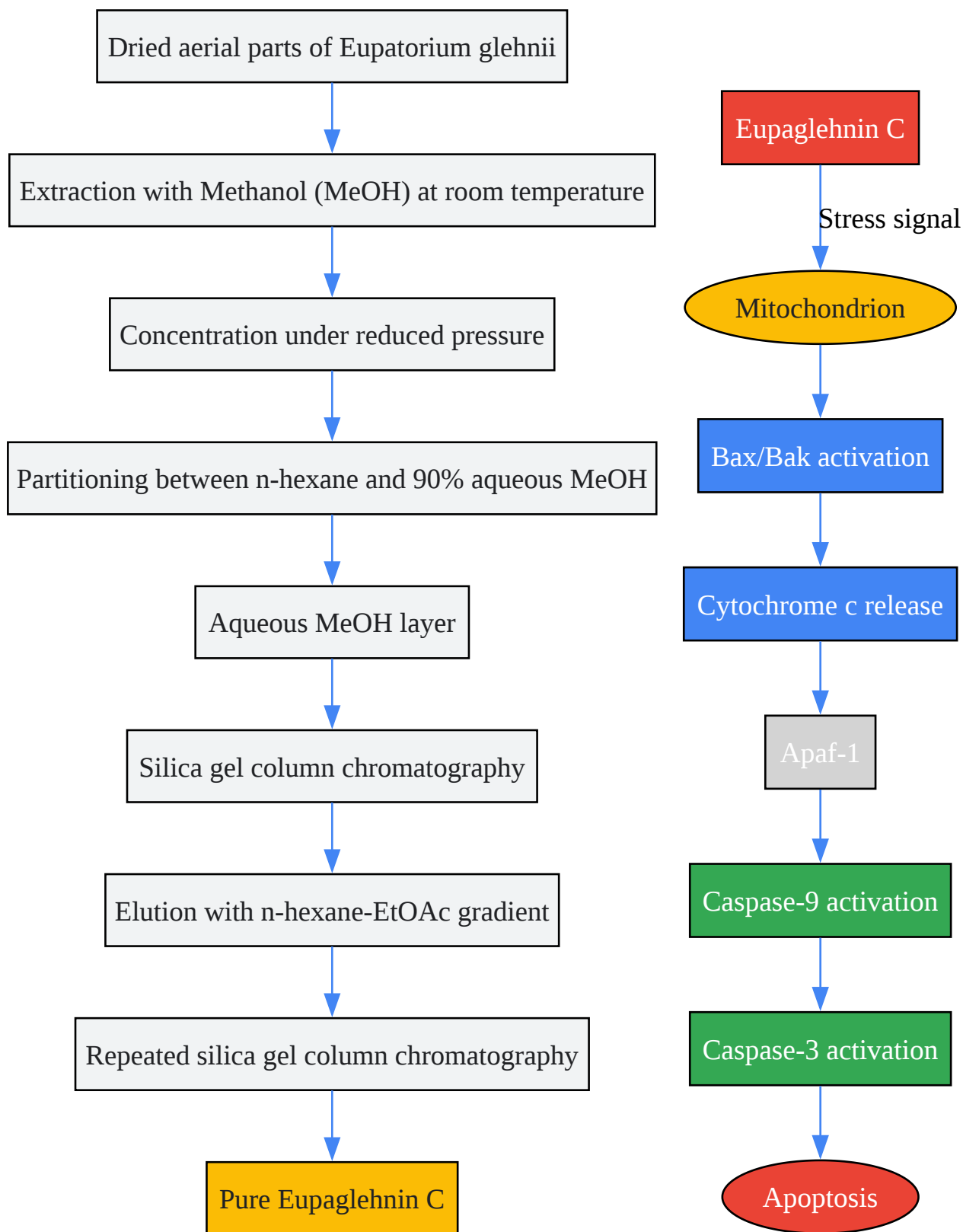
Carbon	Chemical Shift (δ , ppm)
e.g., C-1	Value from publication
...	...

Experimental Protocols

Isolation of Eupaglehnin C

The following is a generalized protocol based on the methods described in the primary literature for the isolation of germacranolides from Eupatorium species.[1][2]

Workflow for the Isolation of **Eupaglehnin C**



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References

- 1. Seven germacranolides, eupaglehnins A, B, C, D, E, and F, and 2alpha-acetoxyepitulipinolide from Eupatorium glehni - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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